

# BMS-1166 hydrochloride solubility issues and solutions

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## Compound of Interest

Compound Name: BMS-1166 hydrochloride

Cat. No.: B10818828

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## Technical Support Center: BMS-1166 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and use of **BMS-1166 hydrochloride**. The following information is designed to address common issues and questions encountered during experimental workflows.

### Frequently Asked Questions (FAQs)

Q1: What is **BMS-1166 hydrochloride** and what is its mechanism of action?

A1: BMS-1166 is a potent and selective small molecule inhibitor of the programmed death-ligand 1 (PD-L1) protein.[1] Its mechanism of action involves binding to PD-L1, which induces its dimerization and subsequent internalization, thereby preventing its interaction with the programmed cell death protein 1 (PD-1) receptor on T-cells.[2] This blockade of the PD-1/PD-L1 immune checkpoint restores T-cell activation and enhances the anti-tumor immune response. A unique aspect of BMS-1166's mechanism is its ability to specifically affect PD-L1 glycosylation, preventing the transport of the under-glycosylated form from the endoplasmic reticulum (ER) to the Golgi apparatus, leading to its accumulation in the ER and blocking its signaling.[2][3][4][5]

Q2: What is the solubility of **BMS-1166 hydrochloride** in common laboratory solvents?

A2: **BMS-1166 hydrochloride** is highly soluble in dimethyl sulfoxide (DMSO). It is sparingly soluble in ethanol and is considered insoluble in water. For detailed solubility data, please refer to the data table below.

Q3: I am observing precipitation when preparing my **BMS-1166 hydrochloride** solution. What could be the cause and how can I resolve this?

A3: Precipitation can occur due to several factors:

- **Incorrect Solvent:** **BMS-1166 hydrochloride** has very poor solubility in aqueous solutions. Ensure you are using an appropriate organic solvent like DMSO for initial stock solution preparation.
- **Low-Quality or "Wet" DMSO:** The presence of water in DMSO can significantly reduce the solubility of **BMS-1166 hydrochloride**. It is crucial to use high-purity, anhydrous, and freshly opened DMSO for preparing stock solutions.[6]
- **Temperature:** Solubility can be temperature-dependent. Gentle warming or sonication may aid in the dissolution process. However, be cautious with excessive heat as it may degrade the compound.
- **Supersaturation:** If a stock solution is prepared at a high concentration and then stored at a lower temperature, the compound may precipitate out. Ensure your stock solution is stored correctly and, if necessary, gently warmed and vortexed before use.

Q4: How should I prepare **BMS-1166 hydrochloride** for in vivo animal studies?

A4: Due to its poor aqueous solubility, **BMS-1166 hydrochloride** requires a specific formulation for in vivo administration. This typically involves a multi-component vehicle system. Detailed protocols for preparing these formulations are provided in the "Experimental Protocols" section below. It is recommended to prepare these formulations fresh for each experiment.

Q5: What are the recommended storage conditions for **BMS-1166 hydrochloride** powder and stock solutions?

A5:

- Powder: The solid form of **BMS-1166 hydrochloride** should be stored at -20°C for long-term stability.
- Stock Solutions: Aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles. For long-term storage, stock solutions in DMSO can be stored at -80°C for up to one year.<sup>[6]</sup> For shorter periods, storage at -20°C for up to one month is also acceptable.

## Data Presentation

**Table 1: Solubility of BMS-1166 Hydrochloride in Various Solvents**

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	100 - 125	147.59 - 194.97	Use of fresh, anhydrous DMSO is recommended. Sonication may be required.
Ethanol	13	~20.28	Sparingly soluble.
Water	Insoluble	-	Not recommended for preparing stock solutions.

Note: The molecular weight of **BMS-1166 hydrochloride** is approximately 677.57 g/mol .

**Table 2: Recommended Formulations for in vivo Studies**

Formulation Components	Final Concentration of BMS-1166 HCl
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

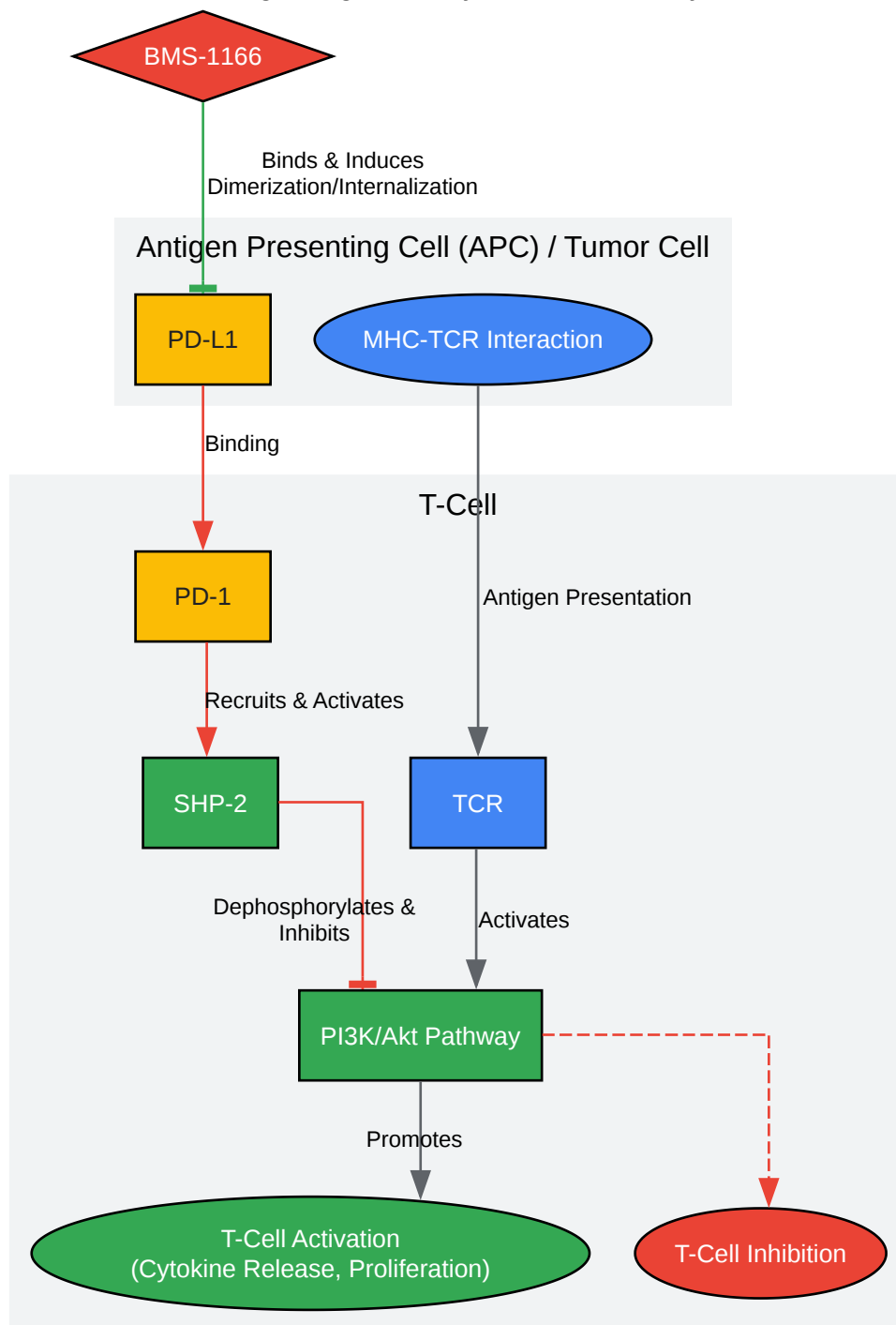
- Materials: **BMS-1166 hydrochloride** powder, anhydrous DMSO, sterile microcentrifuge tubes, precision balance.
- Procedure: a. Weigh the desired amount of **BMS-1166 hydrochloride** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.78 mg of the compound. b. Add the appropriate volume of anhydrous DMSO to the tube. c. Vortex the solution thoroughly. If dissolution is slow, gentle warming (e.g., in a 37°C water bath for a few minutes) or sonication can be applied until the solid is completely dissolved. d. Aliquot the stock solution into single-use vials and store at -80°C.

### Protocol 2: Preparation of an in vivo Formulation (Example: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)

- Materials: **BMS-1166 hydrochloride** stock solution in DMSO (e.g., 20.8 mg/mL), PEG300, Tween-80, sterile saline (0.9% NaCl), sterile tubes.
- Procedure (for 1 mL of formulation): a. In a sterile tube, add 400 µL of PEG300. b. Add 100 µL of the 20.8 mg/mL **BMS-1166 hydrochloride** stock solution in DMSO to the PEG300. Vortex until the solution is homogeneous. c. Add 50 µL of Tween-80 to the mixture and vortex thoroughly. d. Add 450 µL of sterile saline to the mixture and vortex until a clear, homogeneous solution is formed. e. This formulation should be prepared fresh before each use.

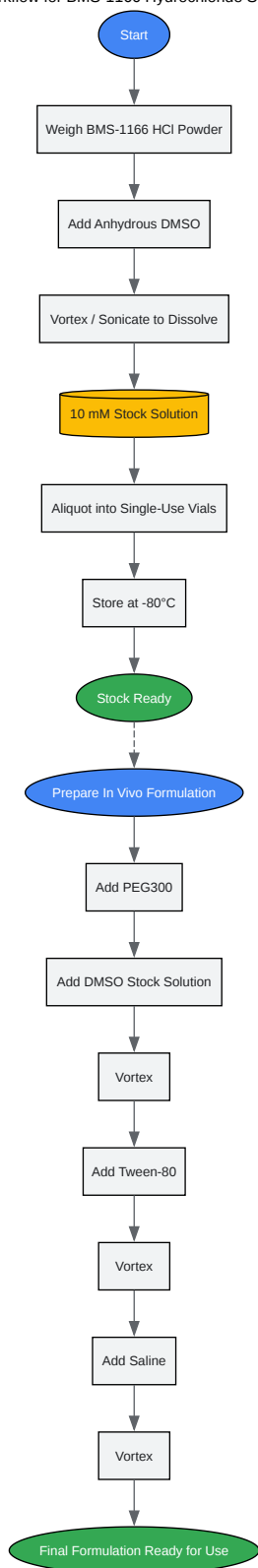
## Visualizations

## PD-1/PD-L1 Signaling Pathway and Inhibition by BMS-1166

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Caption: PD-1/PD-L1 signaling pathway and its inhibition by BMS-1166.

## Experimental Workflow for BMS-1166 Hydrochloride Solution Preparation

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Caption: Workflow for preparing **BMS-1166 hydrochloride** solutions.

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